

safety and handling of 3-(Chloromethyl)-1-methyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Chloromethyl)-1-methyl-1H-pyrazole

Cat. No.: B1267674

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **3-(Chloromethyl)-1-methyl-1H-pyrazole**

Executive Summary: **3-(Chloromethyl)-1-methyl-1H-pyrazole** is a valuable heterocyclic building block in medicinal chemistry and drug discovery, primarily used as a reactive intermediate for introducing the (1-methyl-1H-pyrazol-3-yl)methyl moiety into target molecules. The pyrazole scaffold is a privileged structure found in numerous FDA-approved drugs, highlighting its importance in pharmaceutical development.[1][2] However, the title compound is a hazardous chemical that poses significant risks, including severe corrosivity, acute toxicity, and high reactivity, particularly with water. This guide provides a comprehensive overview of its physicochemical properties, hazards, and essential safety and handling protocols for researchers, scientists, and drug development professionals. Adherence to the procedures outlined herein is critical to ensure safe laboratory operations.

Physicochemical Properties

3-(Chloromethyl)-1-methyl-1H-pyrazole is a reactive compound whose physical state can be a liquid or a low-melting solid.[3][4] Its key properties are summarized in the table below.

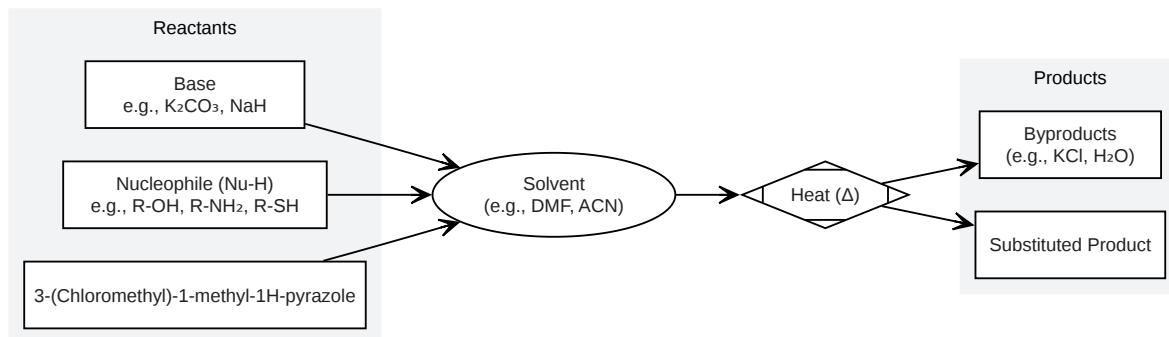
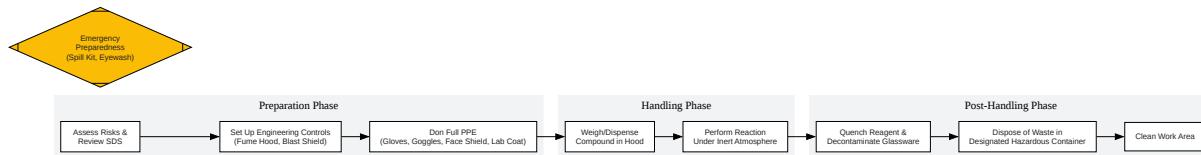
Property	Value	Reference
CAS Number	84547-64-8	[3] [4] [5] [6]
Molecular Formula	C ₅ H ₇ CIN ₂	[3] [5]
Molecular Weight	130.58 g/mol	-
Boiling Point	146-148 °C	[4] [5]
Density	1.2 g/cm ³	[4]
pKa (Predicted)	1.31 ± 0.10	[4]
Appearance	Liquid or Solid	[3]
Purity	Typically >97%	[6] [7]
Canonical SMILES	C1CC=NN(C=C1)C	[5]
InChI Key	DHOBZYGMEYEAM- UHFFFAOYSA-N	[3] [5]

Hazard Identification and Safety Precautions

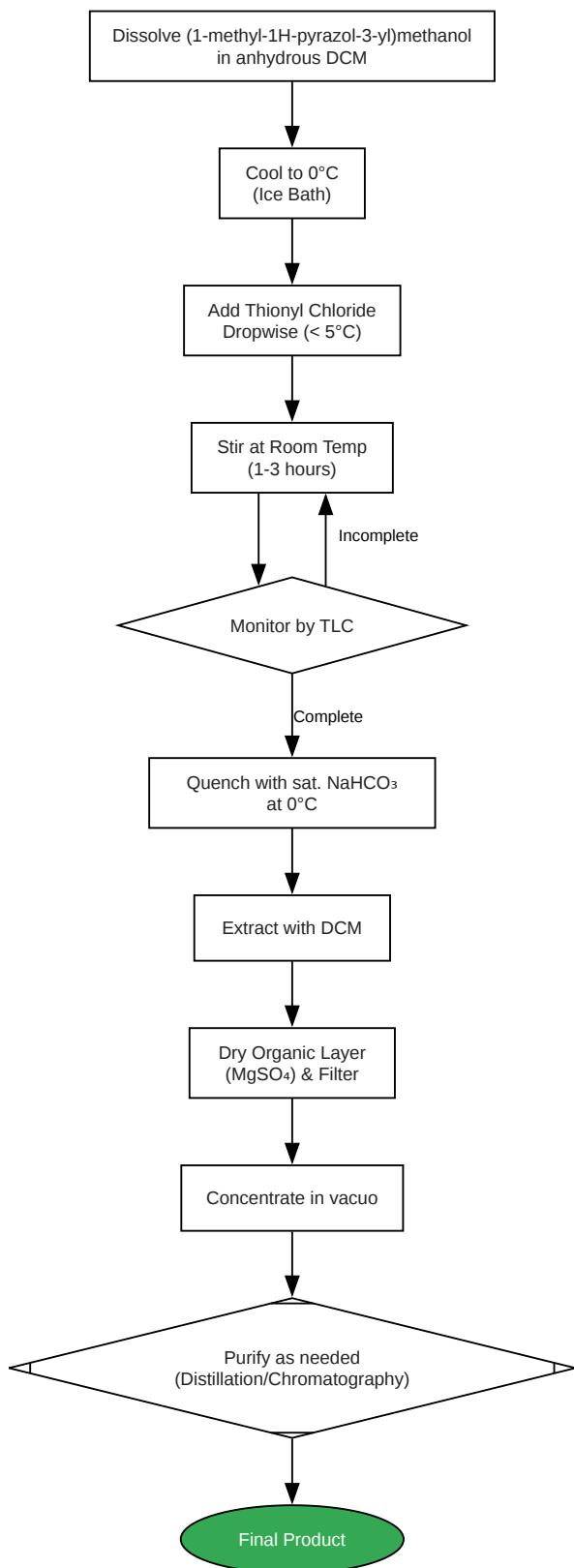
This compound is classified as hazardous and must be handled with extreme caution.[\[6\]](#)[\[8\]](#) The primary risks are acute toxicity, severe skin and eye damage, and respiratory irritation.[\[6\]](#)[\[8\]](#) Contact with water can be violent and may liberate toxic gas.[\[6\]](#)

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Category 4	GHS07	Danger	H302: Harmful if swallowed.[6][8]
Acute Toxicity (Dermal)	Category 4	GHS07	Danger	H312: Harmful in contact with skin. [6]
Acute Toxicity (Inhalation)	Category 4	GHS07	Danger	H332: Harmful if inhaled.[6]
Skin Corrosion	Category 1B	GHS05	Danger	H314: Causes severe skin burns and eye damage.[6][8]
Serious Eye Damage	Category 1	GHS05	Danger	H318: Causes serious eye damage.[6]
STOT (Single Exposure)	Category 3	GHS07	Danger	H335: May cause respiratory irritation.[8][9]
EUH Statement	-	-	Danger	EUH014: Reacts violently with water.[6]
EUH Statement	-	-	Danger	EUH029: Contact with water liberates toxic gas.[6]

A logical workflow must be followed to ensure the safe handling of this reagent.



General workflow for nucleophilic substitution reactions.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 3-(Chloromethyl)-1-methyl-1H-pyrazole | 84547-64-8 [sigmaaldrich.com]
- 4. 3-(Chloromethyl)-1-methyl-1H-pyrazole CAS#: 84547-64-8 [amp.chemicalbook.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. fishersci.com [fishersci.com]
- 9. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [safety and handling of 3-(Chloromethyl)-1-methyl-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267674#safety-and-handling-of-3-chloromethyl-1-methyl-1h-pyrazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com